

5-Hydroxy-2-methylpyridine-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Hydroxy-2-methylpyridine-d6

Cat. No.: B15598321

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Technical Guide: 5-Hydroxy-2-methylpyridine-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **5-Hydroxy-2-methylpyridine-d6**, a deuterated analog of 5-Hydroxy-2-methylpyridine. This isotopically labeled compound serves as a valuable tool in various research and development applications, particularly in analytical and metabolic studies.

Core Compound Data

5-Hydroxy-2-methylpyridine-d6 is the deuterium-labeled form of 5-Hydroxy-2-methylpyridine. The incorporation of deuterium isotopes provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification or a tracer for metabolic studies.

Property	5-Hydroxy-2-methylpyridine-d6	5-Hydroxy-2-methylpyridine (Unlabeled)
CAS Number	2645412-74-2[1]	1121-78-4[1]
Molecular Formula	C ₆ H ₆ NO[1]	C ₆ H ₇ NO[1]
Molecular Weight	115.16 g/mol [1]	109.13 g/mol [1]
Appearance	Solid	White to pale yellow crystalline solid
Synonyms	6-Methyl-3-pyridinol-d6, 5-Hydroxy-2-picoline-d6	6-Methyl-3-pyridinol, 5-Hydroxy-2-picoline, 2-Methyl-5-hydroxypyridine[1]

Applications in Research and Drug Development

The primary application of **5-Hydroxy-2-methylpyridine-d6** is as an internal standard in quantitative analyses using techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[2] The use of stable heavy isotopes in drug molecules also allows for its use as a tracer in studies of drug metabolism and pharmacokinetics, as deuteration can influence these profiles.[2]

Experimental Protocols

While specific, detailed protocols for the synthesis of **5-Hydroxy-2-methylpyridine-d6** are not widely published, a common method for the deuteration of such compounds is through hydrogen-deuterium exchange reactions. Below are established synthesis routes for the unlabeled compound and the described method for its deuteration.

Synthesis of 5-Hydroxy-2-methylpyridine (Unlabeled)

Method 1: Catalytic Hydrogen Reduction of 3-Cyano-6-hydroxypyridine

This industrial method provides high conversion rates and yields.

Materials:

- 3-Cyano-6-hydroxypyridine
- Anionic surfactant (e.g., sodium lauryl sulfate)
- n-Butanol
- Water
- Sulfuric acid
- Palladium on carbon (Pd/C) catalyst
- Hydrogen gas

Procedure:

- A mixture of 3-cyano-6-hydroxypyridine and sodium lauryl sulfate is prepared in a solvent system of n-butanol and water.[\[3\]](#)[\[4\]](#)
- An acid, such as sulfuric acid, is added to the mixture.[\[3\]](#)[\[4\]](#)
- A Pd/C catalyst is introduced.[\[3\]](#)[\[4\]](#)
- The mixture undergoes hydrogenation.[\[3\]](#)
- Post-reaction, the crude product is worked up by filtering the catalyst, neutralizing the solution, and extracting the product into an organic solvent for final purification.[\[3\]](#)

Method 2: Nucleophilic Aromatic Substitution

This method involves the displacement of a bromo-substituent.

Materials:

- 2-Bromo-5-methylpyridine
- Potassium tert-butoxide
- tert-Amyl alcohol

- Formic acid
- Potassium hydroxide solution (3N aq.)
- Chloroform
- Magnesium sulfate

Procedure:

- Dissolve 2-bromo-5-methylpyridine in tert-Amyl alcohol in a dry Schlenk tube under an inert atmosphere.[\[5\]](#)
- Add potassium tert-butoxide and stir the mixture at 100 °C for 40 hours.[\[5\]](#)
- Remove the solvent under reduced pressure.[\[5\]](#)
- Dissolve the residue in formic acid and stir for 24 hours at room temperature.[\[5\]](#)
- Adjust the pH to approximately 6 using a 3N aqueous potassium hydroxide solution.[\[5\]](#)
- Perform extraction with chloroform. The combined organic phases are washed with brine, dried over magnesium sulfate, filtered, and evaporated.[\[5\]](#)
- The final product is purified using column chromatography.[\[5\]](#)

Synthesis of 5-Hydroxy-2-methylpyridine-d6

The synthesis of 5-Hydroxy-2-methylpyridine-3,4,6-d6 can be achieved through selective deuteration using a hydrogen-deuterium exchange reaction.[\[6\]](#)

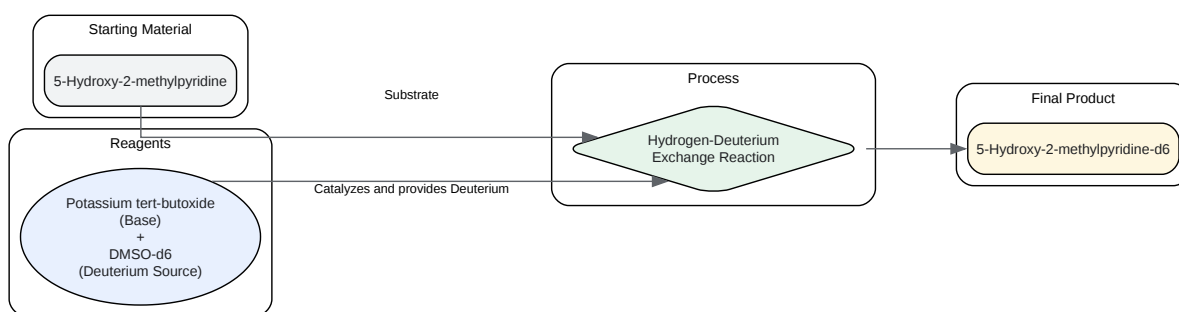
Materials:

- 5-Hydroxy-2-methylpyridine
- Potassium tert-butoxide
- Deuterated dimethyl sulfoxide (DMSO-d6)

Procedure: The mechanism for this base-mediated deuteration involves the deprotonation of the pyridine substrate by the dimsyl anion, which is followed by the incorporation of deuterium from the deuterated solvent.[6]

Visualizations

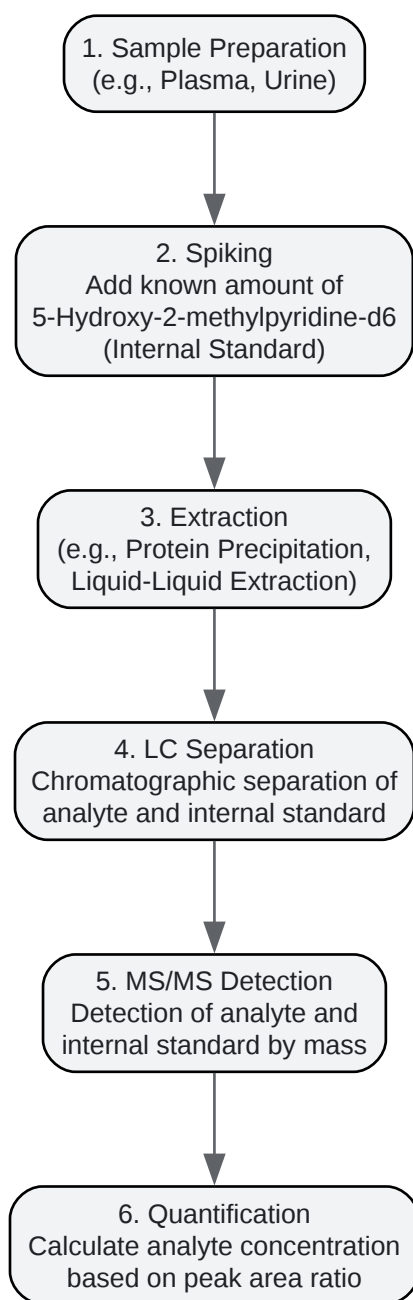
Logical Workflow for Synthesis of 5-Hydroxy-2-methylpyridine-d6



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Caption: Synthesis of **5-Hydroxy-2-methylpyridine-d6**.

Experimental Workflow: Use as an Internal Standard in LC-MS



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Caption: LC-MS workflow with a deuterated internal standard.

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